

Application Note: Detection of Rhodium-106 in Environmental Samples

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Compound of Interest

Compound Name: Rhodium-106

CAS No.: 14234-34-5

Cat. No.: B1219547

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Rhodium-106** (^{106}Rh) is a radionuclide of significant environmental interest due to its origin as a fission product in the nuclear fuel cycle. It is the short-lived decay product of Ruthenium-106 (^{106}Ru), which has a longer half-life of approximately 371.5 days.[1] ^{106}Ru is a pure beta-minus emitter, making it difficult to detect directly. However, its daughter, ^{106}Rh , has a very short half-life of 30.1 seconds and its decay is followed by the emission of characteristic gamma-rays.[1] In any measured sample, secular equilibrium between ^{106}Ru and ^{106}Rh is established within minutes, meaning they have the same activity.[1] Therefore, the detection and quantification of ^{106}Ru are performed indirectly by measuring the gamma emissions from ^{106}Rh . This application note provides detailed protocols for the detection of ^{106}Rh in various environmental matrices.

Principle of Detection: Gamma-Ray Spectrometry The primary method for detecting ^{106}Rh is high-resolution gamma-ray spectrometry, typically using a High-Purity Germanium (HPGe) detector. This technique allows for the specific identification and quantification of radionuclides by measuring the energy and intensity of their gamma emissions.

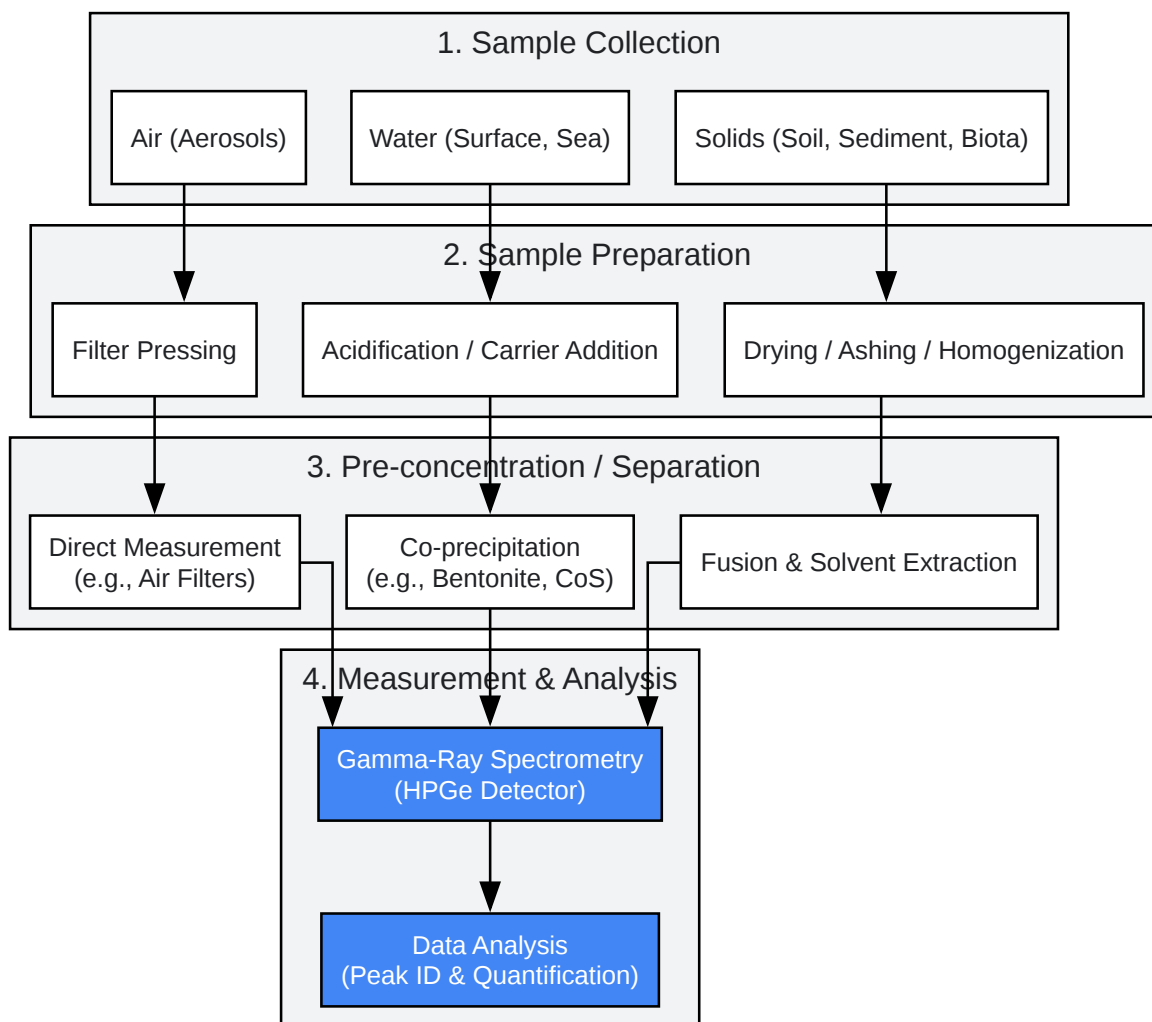
For ^{106}Rh , the most suitable gamma-ray peak for quantification is at 621.90 keV, which has a relatively high emission probability.[1] To confirm the presence of ^{106}Rh , it is best practice to identify at least a second peak, with the one at 1050.39 keV being the next most suitable.[1] The prominent peak at 511.9 keV is generally not used for identification in environmental samples due to its proximity to the common 511 keV annihilation peak, which arises from other sources.[1]

Nuclide Transition	Half-Life	Key Gamma-Ray Energies (keV) of ^{106}Rh	Emission Probability (%)
$^{106}\text{Ru} \rightarrow ^{106}\text{Rh}$	371.5 days[1]	511.9	20.6 (Interference likely)[1]
$^{106}\text{Rh} \rightarrow ^{106}\text{Pd}$ (stable)	30.1 seconds[1]	621.90	9.87[1]
1050.39	1.490[1]		

Table 1: Key nuclear data for the $^{106}\text{Ru}/^{106}\text{Rh}$ decay chain.

Experimental Protocols

The following sections detail the methodologies for detecting ^{106}Rh in air, water, and solid environmental samples. A generalized workflow is presented in the diagram below.



General Workflow for ^{106}Rh Detection

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Caption: General experimental workflow for ^{106}Rh detection in environmental samples.

Protocol 1: Detection in Air Samples (Aerosols)

This protocol is adapted from methods used for atmospheric monitoring.^{[2][3]}

1. Objective: To determine the activity concentration of $^{106}\text{Ru}/^{106}\text{Rh}$ in airborne particulate matter.

2. Materials:

- High-volume air sampler (60 to >1000 m³/h flow rate).[2][3]
- High-efficiency particulate filters (>90% collection efficiency).[2][3]
- HPGe detector and associated electronics.
- Sample holder with fixed geometry (e.g., petri dish).

3. Methodology:

- Sampling: Place a new filter in the high-volume air sampler. Operate the sampler for a defined period (e.g., 24 hours), recording the total volume of air passed through the filter.
- Preparation: Carefully remove the filter from the sampler. For analysis, the filter can be folded or pressed into a reproducible geometry that matches the detector calibration.
- Measurement: Place the prepared filter sample directly on the HPGe detector.
- Analysis: Acquire a gamma-ray spectrum for a sufficient counting time to achieve the desired sensitivity. Analyze the spectrum for the characteristic gamma-ray peaks of ¹⁰⁶Rh at 621.90 keV and 1050.39 keV.[1] Calculate the activity concentration in Bq/m³ based on the net peak counts, detector efficiency, gamma emission probability, and the total volume of air sampled.

Protocol 2: Detection in Water Samples

This protocol uses a pre-concentration step to enhance sensitivity, suitable for large-volume surface or marine water samples.[4][5]

1. Objective: To determine the activity concentration of ¹⁰⁶Ru/¹⁰⁶Rh in water.

2. Materials:

- Large volume container (e.g., 60 L).[5]
- Stable ruthenium carrier solution (e.g., RuCl₃).
- Reagents for co-precipitation (e.g., bentonitic precipitants, cobalt chloride, ammonium sulfide).[4][5]

- Filtration or centrifugation equipment.
- Drying oven.
- HPGe detector.

3. Methodology:

- Sampling & Preparation: Collect a large, unfiltered water sample (e.g., 50 L).^[5] Transfer to a suitable container. To monitor for chemical yield, add a known amount of stable ruthenium carrier and stir thoroughly. For seawater, heat in an alkaline medium with an oxidant to ensure equilibration between the carrier and the ^{106}Ru in the sample.^[4]
- Pre-concentration (Co-precipitation):
 - Bentonite Method: Add bentonitic precipitants to the sample according to established procedures, which causes radionuclides to adsorb onto the clay matrix.^[5]
 - Sulfide Method: Alternatively, coprecipitate ^{106}Ru with cobalt sulfide from the water sample.^[4]
- Separation: Allow the precipitate to settle, then separate it from the bulk liquid via decanting, filtration, or centrifugation.
- Measurement: Dry the collected precipitate. Transfer it to a standard counting vial or dish. Measure the sample using an HPGe detector and acquire a gamma-ray spectrum.
- Analysis: Identify and quantify the ^{106}Rh peaks as described in Protocol 1. Correct the final activity for the chemical yield determined from the recovery of the stable Ru carrier.

Protocol 3: Detection in Solid Samples (Soil, Sediment, Biota)

This protocol involves more rigorous chemical processing to release ruthenium from the solid matrix.^[4]

1. Objective: To determine the activity concentration of $^{106}\text{Ru}/^{106}\text{Rh}$ in solid matrices.

2. Materials:

- Muffle furnace.
- Crucibles (e.g., nickel or zirconium).
- Potassium hydroxide (KOH) and potassium nitrate (KNO_3) for fusion.[\[4\]](#)
- Stable ruthenium carrier solution.
- Acids (e.g., HCl, HNO_3).
- Solvent extraction reagents (e.g., carbon tetrachloride).[\[4\]](#)
- HPGe detector or low-background gas-flow counter.[\[4\]](#)

3. Methodology:

- Sample Preparation: Dry the sample to a constant weight. For vegetation or biological tissues, ash the sample in a muffle furnace at 400-500°C.[\[4\]](#) For all samples, add a known amount of stable ruthenium carrier.
- Digestion (Alkaline Fusion): To ensure complete dissolution, mix the ashed sample or dried soil/sediment with a fluxing agent (e.g., a mixture of KOH and KNO_3) in a crucible.[\[4\]](#) Heat until a uniform melt is achieved. This step converts ruthenium into a soluble form.
- Dissolution: Carefully cool the melt and dissolve it in water or dilute acid.
- Chemical Separation (Optional, for increased purity):
 - Perform a solvent extraction of ruthenium. Ruthenium can be oxidized to the volatile ruthenium tetroxide (RuO_4) and extracted into an organic solvent like carbon tetrachloride.[\[4\]](#)
 - Back-extract the ruthenium from the organic phase into a sodium hydroxide solution containing a reducing agent.[\[4\]](#)
 - Precipitate hydrous ruthenium oxides from the aqueous solution.[\[4\]](#)

- **Measurement:** Transfer the final precipitate (or the processed digestate if separation is skipped) to a counting container. Measure using gamma-ray spectrometry. Alternatively, for high-energy beta emitters like ^{106}Rh , beta counting with a low-background gas-flow counter can be used, employing a 40 mg/cm² aluminum absorber to filter out lower energy betas.[4]
- **Analysis:** Calculate the activity concentration (Bq/kg) based on the measurement results, correcting for chemical yield and the initial dry weight of the sample.

Method Performance Data

The performance of these methods varies based on the sample type, equipment, and counting time. The following table summarizes reported performance characteristics.

Methodology	Sample Matrix	Parameter	Reported Value	Reference
Gamma Spectrometry of Aerosol Filters	Air	Activity Concentration	0.8 $\mu\text{Bq/m}^3$ - 145 mBq/m^3	[2]
Radiochemical Separation & Beta Counting	Marine Samples	Sensitivity (3σ)	0.2 pCi	[4]
Chemical Yield	89 $\pm$ 5%	[4]		
Gamma Spectrometry after Bentonite Precipitation	Surface Water	Detection Limit	$\sim 1 \text{ Bq/m}^3$	[5]

Table 2:
Summary of
performance
characteristics
for different ^{106}Rh
detection
methods.

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